

# Application of 2-Methylundecanal in Fragrance Formulation Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Methylundecanal**

Cat. No.: **B089849**

[Get Quote](#)

## Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Methylundecanal**, also known as Aldehyde C-12 MNA, is a synthetic fragrance ingredient with a rich history in perfumery, famously featured in iconic fragrances like Chanel No. 5.<sup>[1]</sup> It is valued for its complex and powerful olfactory profile, which adds a unique character to a wide range of fragrance formulations.<sup>[2]</sup> This document provides detailed application notes and experimental protocols for the use of **2-Methylundecanal** in fragrance research and development, with a focus on its olfactory evaluation, analytical characterization, and stability in various consumer product bases.

Naturally occurring in kumquat peel oil, **2-Methylundecanal** is a colorless to pale yellow liquid soluble in organic solvents like ethanol.<sup>[1]</sup> Its scent is multifaceted, described as herbaceous, orange, and ambergris-like, with honey and nut-like facets at high dilution.<sup>[1]</sup> This complexity allows it to be used in a variety of fragrance compositions, from fine perfumes to functional products like soaps and detergents.<sup>[1]</sup>

## Physicochemical and Olfactory Properties

A comprehensive understanding of the physicochemical and olfactory properties of **2-Methylundecanal** is crucial for its effective application in fragrance formulations.

## Physicochemical Data

Property	Value	Reference
CAS Number	110-41-8	<a href="#">[1]</a>
Molecular Formula	C12H24O	<a href="#">[1]</a>
Molecular Weight	184.32 g/mol	<a href="#">[1]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a>
Boiling Point	171 °C (444 K)	<a href="#">[1]</a>
Density	830.3 mg/cm³	<a href="#">[1]</a>
Flash Point	93.4 °C (200.1 °F)	<a href="#">[1]</a>
Solubility	Soluble in organic solvents (e.g., ethanol, ether)	<a href="#">[1]</a>

## Olfactory Profile

The olfactory characteristics of **2-Methylundecanal** are highly dependent on its concentration and the surrounding fragrance matrix.

Olfactory Attribute	Description
General Character	Aldehydic, waxy, fresh, clean
Top Notes	Herbaceous, orange, citrus
Heart/Body Notes	Floral, soapy, metallic
Base Notes	Ambergris-like, mossy, coumarinic
At High Dilution	Honey, nutty

## Applications in Fragrance Formulation

**2-Methylundecanal** is a versatile ingredient used across various fragrance applications to impart a fresh, complex, and substantive character.

## Fine Fragrances

In fine perfumery, **2-Methylundecanal** is a classic aldehydic top note that provides a sparkling and diffusive opening. It blends well with floral, woody, and amber accords, adding a layer of sophistication and longevity.[\[3\]](#)

## Personal Care Products

Due to its stability, it is widely used in personal care products.

- Soaps and Body Washes: Imparts a clean and fresh scent.[\[1\]](#)
- Shampoos and Conditioners: Contributes to a pleasant hair fragrance.
- Lotions and Creams: Provides a subtle and appealing aroma.

## Household Products

**2-Methylundecanal** is also utilized in household products for its robust and lasting fragrance.

- Detergents and Fabric Softeners: Lends a "fresh laundry" scent that is substantive on fabric.[\[2\]](#)[\[4\]](#)
- Air Fresheners: Contributes to complex and diffusive room scents.

## Recommended Usage Levels

Application	Typical Concentration (%) in Fragrance Concentrate
Fine Fragrance	0.1 - 2.0
Soap	0.5 - 1.5
Detergent	0.2 - 1.0
Shampoo	0.3 - 0.8
Lotion	0.2 - 0.5

Note: These are general recommendations. The optimal concentration depends on the specific formulation and desired olfactory effect.

## Experimental Protocols

The following protocols provide detailed methodologies for the evaluation and analysis of **2-Methylundecanal** in fragrance formulations.

### Sensory Evaluation of 2-Methylundecanal

This protocol outlines the procedure for the sensory evaluation of **2-Methylundecanal** by a trained panel to characterize its olfactory profile.

**Objective:** To qualitatively and quantitatively describe the odor characteristics of **2-Methylundecanal**.

Materials:

- **2-Methylundecanal** (high purity)
- Ethanol (perfumer's grade, odorless)
- Glass beakers and graduated cylinders
- Pipettes
- Smelling strips (blotters)
- Odor-free evaluation booths
- Data collection forms or software

Procedure:

- Panelist Selection and Training:
  - Select 8-12 panelists based on their olfactory acuity and ability to describe scents.

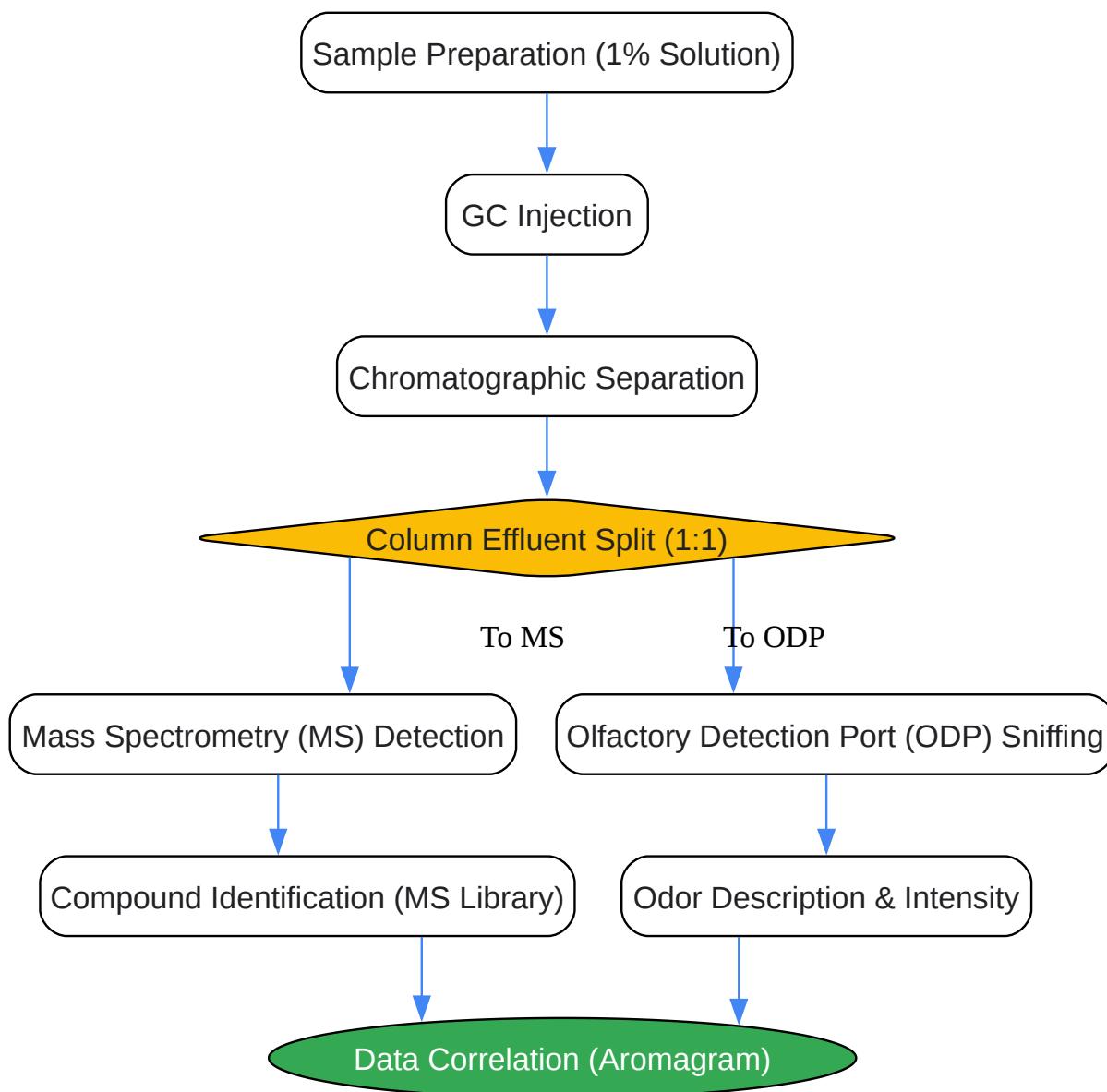
- Train panelists on the recognition and intensity rating of various standard odorants, with a focus on aldehydic, citrus, floral, and waxy notes.
- Sample Preparation:
  - Prepare a 1% solution of **2-Methylundecanal** in ethanol.
  - Dip smelling strips into the solution to a depth of 1 cm and allow the solvent to evaporate for 30 seconds.
- Evaluation:
  - Present the smelling strips to the panelists in individual, well-ventilated, and odor-free booths.
  - Instruct panelists to evaluate the odor at three time points:
    - Top Note (0-5 minutes): Initial impression.
    - Heart Note (15-30 minutes): The main character of the fragrance.
    - Base Note (1-2 hours): The dry-down and most substantive notes.
  - Panelists rate the intensity of predefined sensory attributes on a scale (e.g., 0-10, where 0 is not perceptible and 10 is very strong).

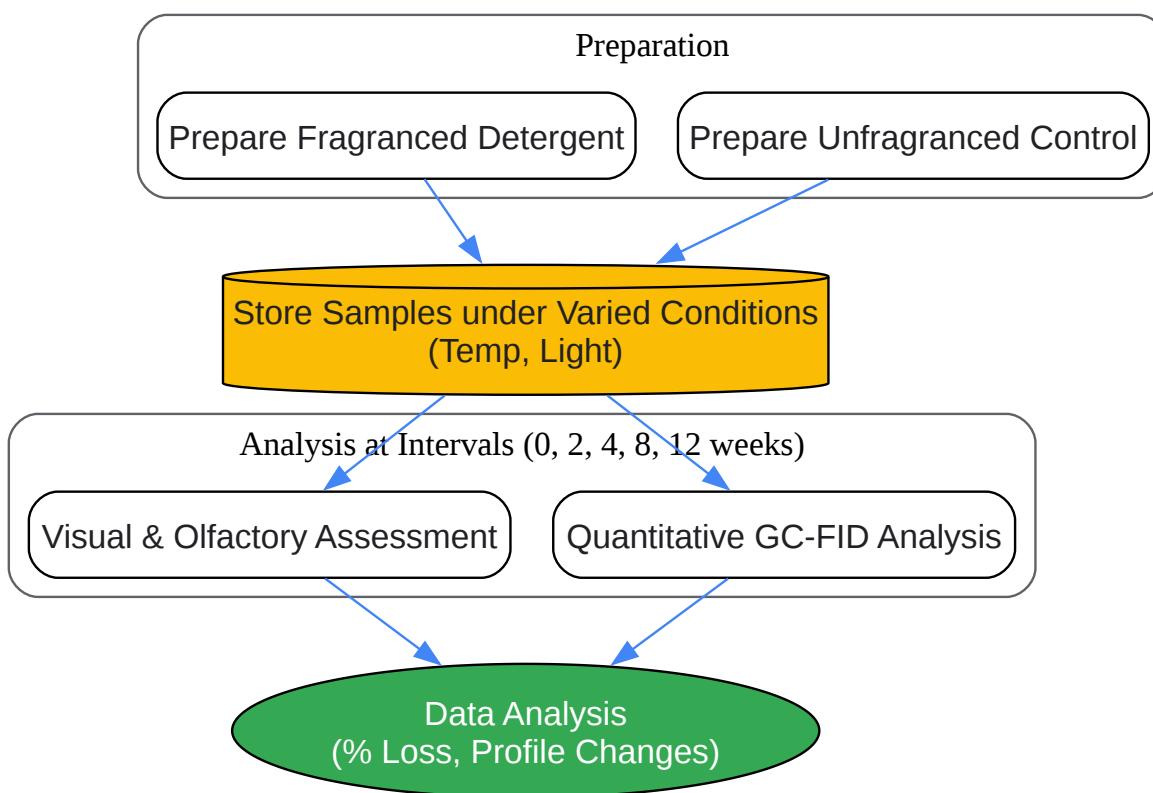
#### Sensory Attributes for Evaluation:

Category	Attribute
Aldehydic	Waxy, Soapy, Fatty, Metallic
Citrus	Orange Peel, Fresh, Zesty
Green/Herbaceous	Green, Herbaceous
Floral	Floral (general)
Animalic/Amber	Ambergris, Musky
Other	Powdery, Coumarinic, Mossy

## Data Analysis:

- Calculate the mean intensity scores for each attribute at each time point.
- Generate a spider-web or bar chart to visualize the olfactory profile of **2-Methylundecanal**.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Methylundecanal - Wikipedia [en.wikipedia.org]
- 2. Aldehydes in perfumery — Scentspiracy [scentspiracy.com]
- 3. microtrac.com [microtrac.com]
- 4. sitaramdixit.synthasite.com [sitaramdixit.synthasite.com]
- To cite this document: BenchChem. [Application of 2-Methylundecanal in Fragrance Formulation Research]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b089849#application-of-2-methylundecanal-in-fragrance-formulation-research>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)